

trifloxystrobin vs DMI fungicides efficacy trial

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Compound Focus: Trifloxystrobin

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Quantitative Efficacy Data Comparison

The table below summarizes the efficacy data for **trifloxystrobin** and the DMI fungicide difenoconazole from two different studies on different plant pathogens.

| Fungicide (Class) | Pathogen | EC ₅₀ Range | Preventive Efficacy | Curative Efficacy | Citation |
|-----------------------|-------------------------------------|-------------------------------------|-------------------------------------|-----------------------|----------|
| Trifloxystrobin (QoI) | <i>V. inaequalis</i> (Apple Scab) | 2.94 – 29.62 µg/mL | Significantly higher than curative | Lower than preventive | [1] |
| Difenoconazole (DMI) | <i>V. inaequalis</i> (Apple Scab) | 0.05 – 1.46 µg/mL | Up to 85.8% reduction (at 10 µg/mL) | Not specified | [1] |
| Trifloxystrobin (QoI) | <i>S. sclerotiorum</i> (White Mold) | 0.01 – 0.80 µg/mL (mean 0.06 µg/mL) | 75.4% (at 100 µg/mL) | 61.8% (at 100 µg/mL) | [2] |

> **Note on Data Interpretation:** The data for **trifloxystrobin** and difenoconazole come from a study on apple scab (*Venturia inaequalis*) [1], while the data for **trifloxystrobin**'s activity on white mold (*Sclerotinia*

sclerotiorum) is from a separate study [2]. Efficacy varies significantly across pathogen species, so these values should not be used for direct numerical comparison but to illustrate performance trends.

Detailed Experimental Protocols

The efficacy data presented above were generated using the following standardized in vitro and in vivo methods.

For Apple Scab ([1])

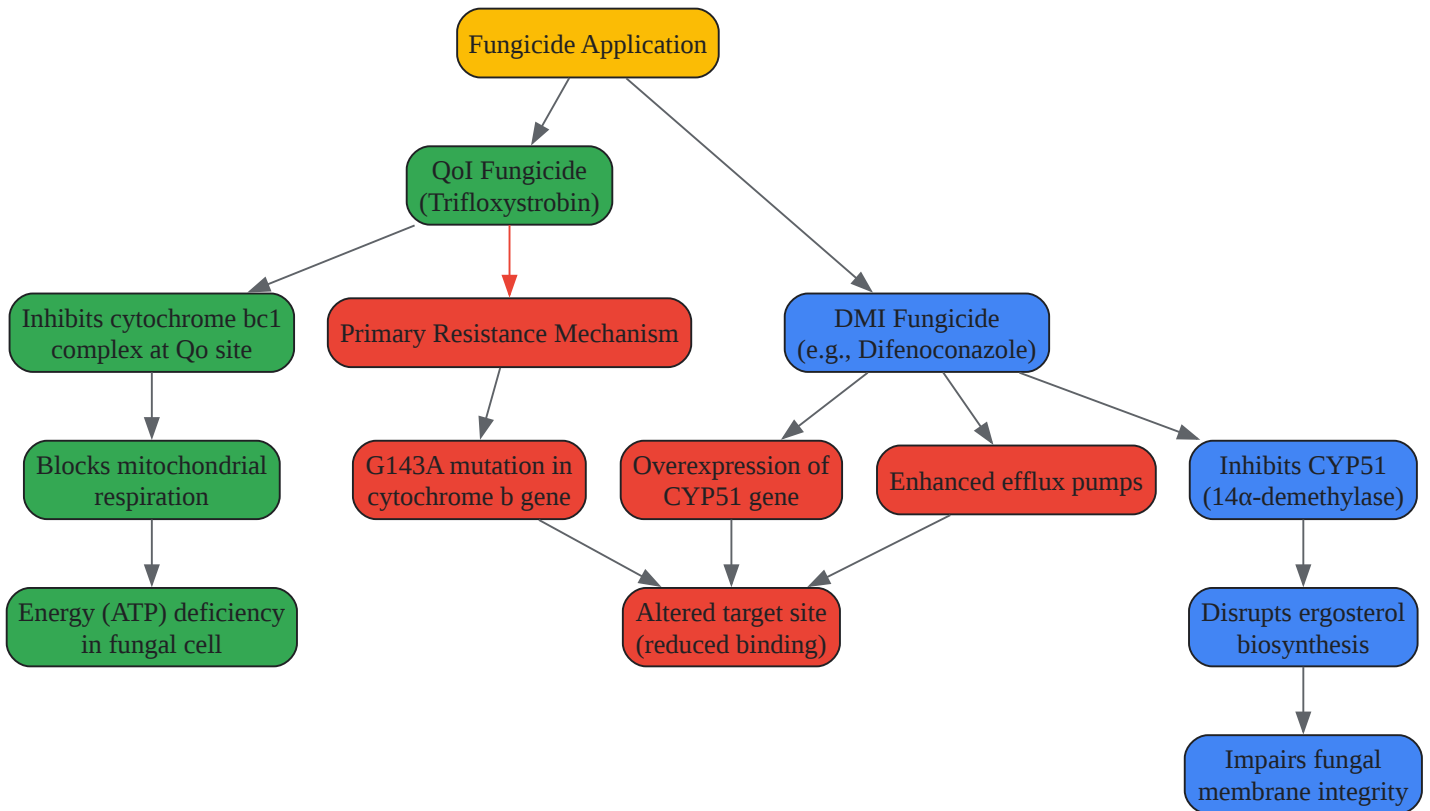
- **In Vitro Sensitivity Assay:** The sensitivity of *Venturia inaequalis* isolates was tested on agar plates amended with a series of fungicide concentrations. The **EC₅₀ value** (effective concentration that inhibits growth by 50%) was calculated by measuring the colony diameter after an incubation period.
- **In Vivo Detached Leaf Assay:** Apple leaves were treated with fungicides either **preventively** (before pathogen inoculation) or **curatively** (after inoculation). Disease severity was assessed by measuring the percentage of leaf area covered by scab lesions, allowing for the calculation of control efficacy.

For White Mold ([2])

- **Mycelial Growth Inhibition:** The baseline sensitivity of *Sclerotinia sclerotiorum* to **trifloxystrobin** was established by exposing fungal mycelia to the fungicide on agar plates. The EC₅₀ was determined based on the reduction in mycelial growth.
- **Protective and Curative Activity on Plants:** On oilseed rape plants, **trifloxystrobin** was applied at different timings relative to pathogen inoculation: **preventive** (1 day before), **curative** (1 day after), and **eradicated** (3 days after). Disease control efficacy was calculated by comparing lesion diameters to untreated controls.

Mechanisms of Action & Resistance

The fundamental difference between these fungicides lies in their biochemical targets, which dictates their behavior and resistance risks.



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Emerging Resistance Mechanisms

Recent transcriptome studies reveal that resistance is more complex than single mutations. For QoI fungicides like **trifloxystrobin**, some resistant fungal strains can activate reactive oxygen species (ROS) scavenging pathways, including **mitophagy** (selective degradation of mitochondria) and **peroxisome activity**, to survive the oxidative stress induced by the fungicide [3].

Summary for Research Professionals

| Feature | Trifloxystrobin (QoI) | DMI Fungicides |
|---------------------------------|---|--|
| Primary Mode of Action | Inhibits mitochondrial respiration by binding to the cytochrome bc1 complex [4] | Inhibits ergosterol biosynthesis by targeting CYP51 (14 α -demethylase) [1] |
| Resistance Risk | High (FRAC classification) [2] | Moderate to High [1] |
| Key Resistance Mutations | G143A in cytochrome b gene [3] | Overexpression of CYP51; point mutations in the gene [1] |
| Strength | Strong inhibitory effect on spore germination [4] | High baseline efficacy, as seen with difenoconazole [1] |
| Weakness | High resistance prevalence in some pathogens [1] | Resistance development after prolonged use [4] |

How to Proceed Further

The available research allows for a robust mechanistic and property-based comparison. For a definitive, direct efficacy trial:

- **Consult Specific Databases:** Search the **Fungicide Resistance Action Committee (FRAC)** website for detailed monographs and the latest resistance reports.
- **Refine Literature Search:** Use academic databases like PubMed and Web of Science with more specific queries, such as "**trifloxystrobin** difenoconazole field trial [Crop Name]" or "head-to-head study QoI DMI [Pathogen Name]".

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